

2-ethylanisole CAS number and molecular weight

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Compound of Interest

Compound Name: **2-Ethylanisole**

Cat. No.: **B1585127**

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Technical Overview of 2-Ethylanisole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the chemical properties of **2-ethylanisole**. While comprehensive experimental and biological data for this specific compound is limited in publicly available literature, this document summarizes its core identifiers.

Core Compound Information

Chemical Identifiers and Properties of 2-Ethylanisole

Parameter	Value	Reference
CAS Number	14804-32-1	[1]
Molecular Weight	136.19 g/mol	[1]
Molecular Formula	C9H12O	[1]
Synonyms	2-Ethylmethoxybenzene	[1]
Boiling Point	187°C (lit.)	[1]

Experimental Data and Protocols

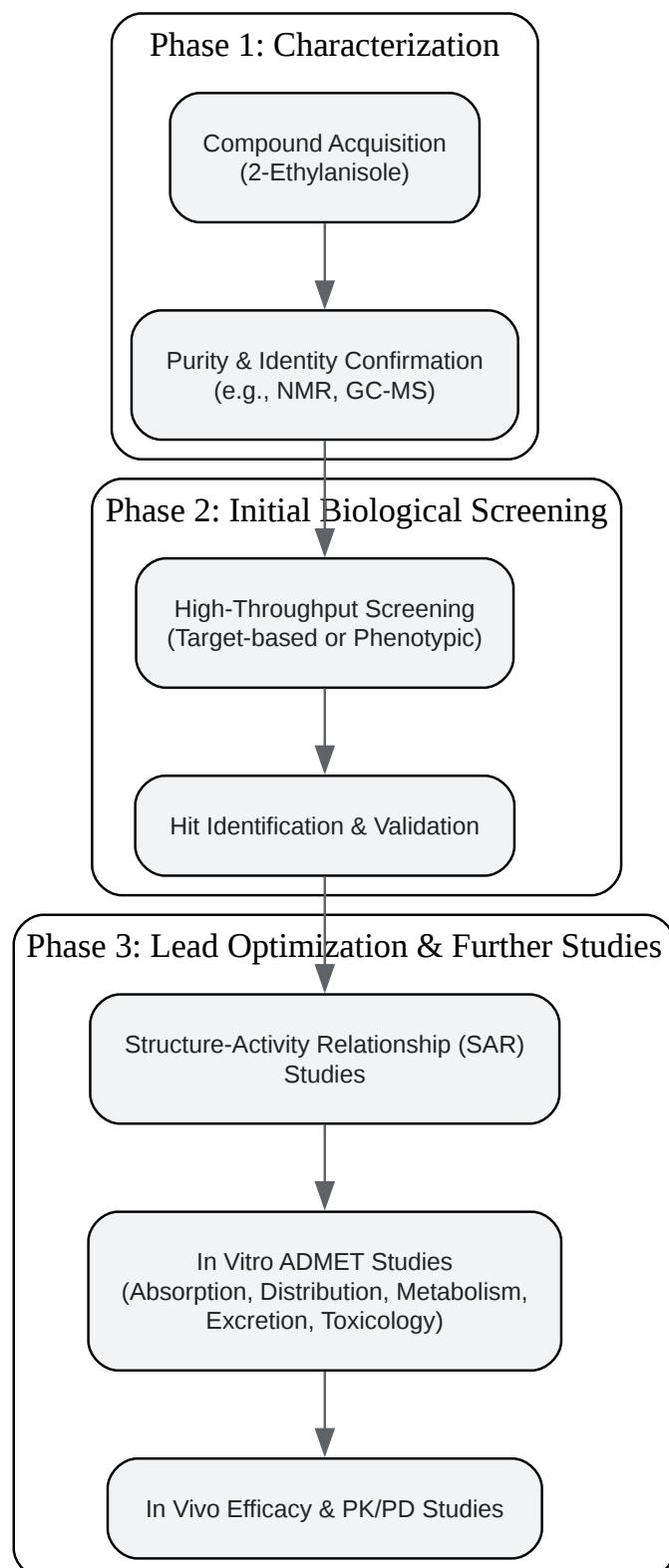
Currently, detailed experimental protocols, quantitative data from biological assays, and established signaling pathways specifically involving **2-ethylanisole** are not readily available in the surveyed scientific literature. The research community has not extensively published on the biological activity, metabolic pathways, or toxicological profile of this particular molecule.

For researchers interested in investigating **2-ethylanisole**, it is recommended to adapt general methodologies used for the analysis and characterization of similar aromatic compounds. These may include techniques such as:

- Gas Chromatography-Mass Spectrometry (GC-MS) for separation and identification.
- Nuclear Magnetic Resonance (NMR) Spectroscopy for structural elucidation.
- In vitro assays to screen for potential biological activity, with the specific assay depending on the therapeutic area of interest.

Logical Workflow for Compound Investigation

For a novel or under-researched compound like **2-ethylanisole**, a typical workflow for investigation in a drug discovery or chemical biology context would follow a logical progression from basic characterization to more in-depth biological studies. The following diagram illustrates such a generalized workflow.



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A generalized workflow for the investigation of a chemical compound.

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References

- 1. labsolu.ca [labsolu.ca]
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